

Application Notes and Protocols for Studying Yeast Glycogen Synthase (Gsy2p)

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Compound of Interest

Compound Name: yGsy2p-IN-H23

Cat. No.: B7881984

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A Note on Nomenclature: The specific identifier "**yGsy2p-IN-H23**" does not correspond to a standard nomenclature in yeast genetics literature. It is presumed that this refers to a specific experimental construct or mutant of the primary glycogen synthase in *Saccharomyces cerevisiae*, Gsy2p. The following application notes and protocols are based on the well-characterized Gsy2p protein and provide a framework for its study.

Introduction

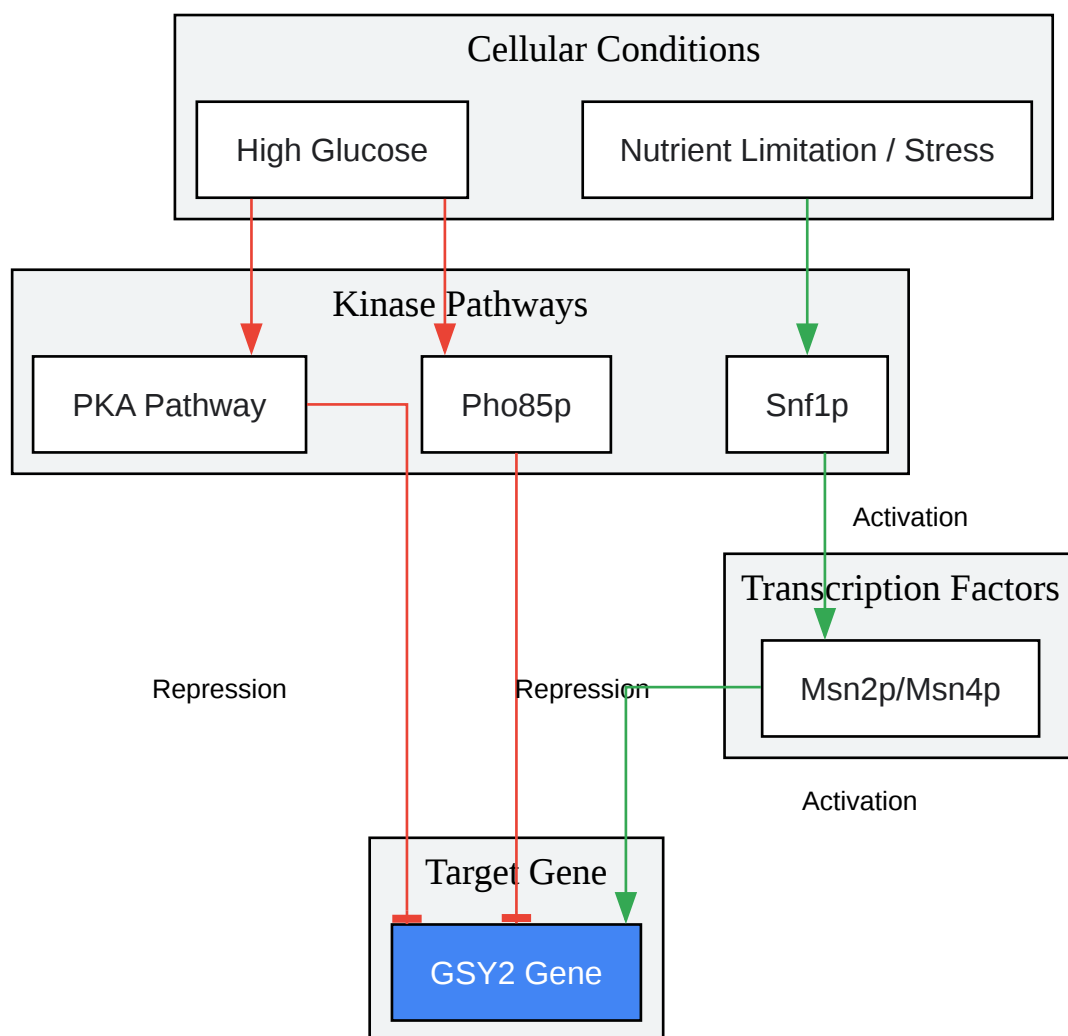
In the budding yeast, *Saccharomyces cerevisiae*, glycogen serves as a crucial storage polysaccharide, providing a reservoir of glucose and energy during periods of nutrient limitation.[1] The synthesis of glycogen is a tightly regulated process, with glycogen synthase being the key enzyme catalyzing the elongation of glycogen chains. The major isoform of this enzyme is encoded by the GSY2 gene.[1][2] The activity of Gsy2p is controlled at both the transcriptional level and through post-translational modifications, primarily phosphorylation.[2] Furthermore, its subcellular localization is dynamic and depends on the glycogen content of the cell.[1] These characteristics make Gsy2p a significant subject of study in yeast genetics, particularly for understanding metabolic regulation, stress responses, and cellular signaling.

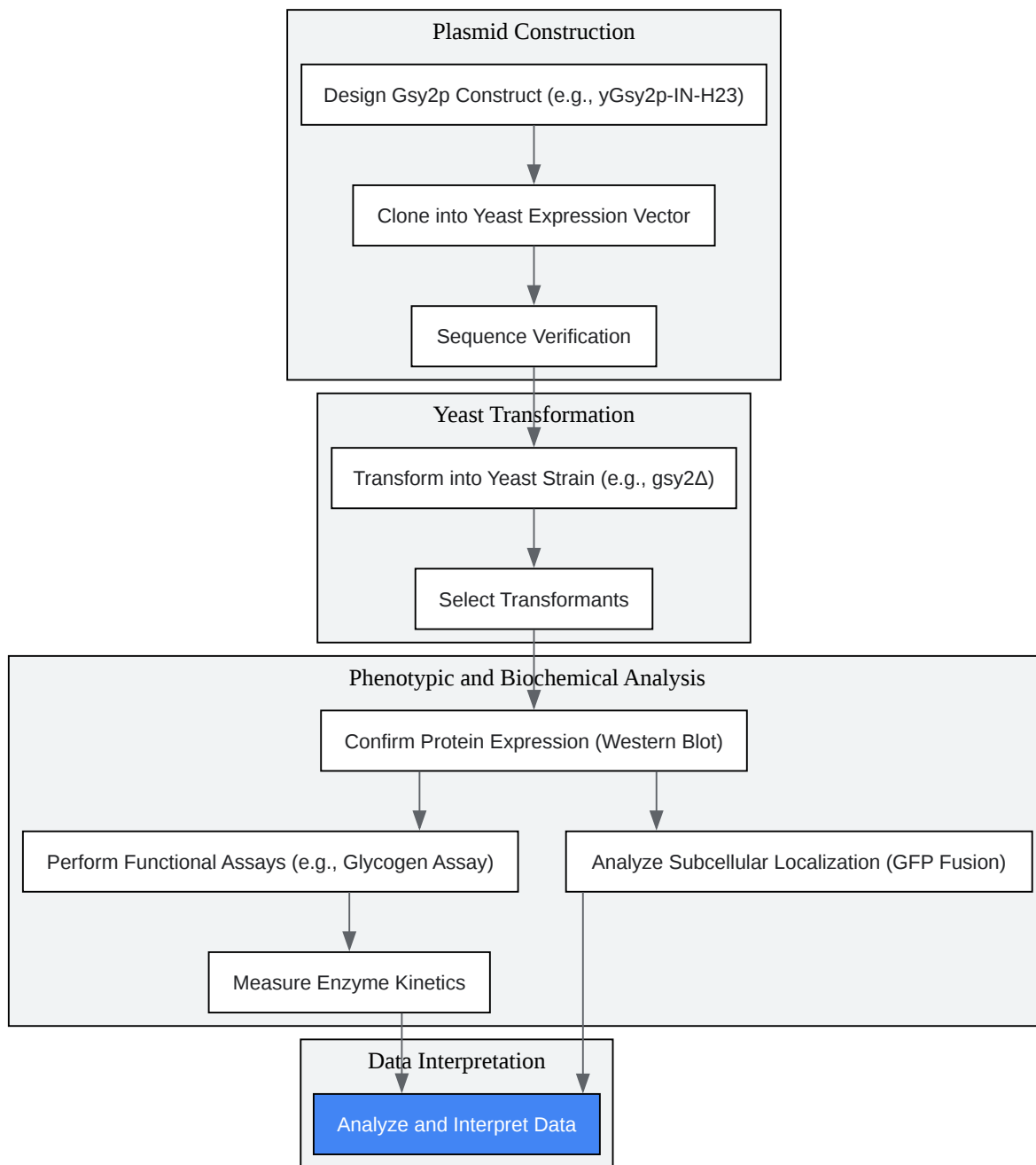
Signaling Pathways Involving Gsy2p

The regulation of Gsy2p is intricate, involving several key signaling pathways that respond to nutrient availability and environmental stress.

1. Glucose Signaling and Transcriptional Regulation:

Transcription of the GSY2 gene is induced upon glucose depletion and during entry into the stationary phase.^[2] This regulation is mediated by the Snf1p protein kinase (the yeast homolog of AMP-activated protein kinase) and the general stress response transcription factors Msn2p and Msn4p, which bind to stress response elements (STREs) in the GSY2 promoter.^{[2][3]} Conversely, in the presence of high glucose, the cAMP-dependent protein kinase A (PKA) pathway and the Pho85p kinase act to repress GSY2 transcription.^{[2][4]}





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